

# The Strategic Importance of 2-Cyano-3-nitropyridine in Modern Synthesis

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## Compound of Interest

Compound Name: 2-Cyano-3-nitropyridine

Cat. No.: B1583967

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-Cyano-3-nitropyridine** is a highly functionalized heterocyclic compound that has garnered significant attention in various scientific fields, including medicinal chemistry, agrochemicals, and materials science.<sup>[1]</sup> Its unique electronic properties, stemming from the presence of both a cyano and a nitro group on the pyridine ring, make it a versatile building block for the synthesis of more complex molecules.<sup>[1][2]</sup> This guide provides a comprehensive overview of the key structural features, reactivity, synthesis, and applications of **2-Cyano-3-nitropyridine**, offering valuable insights for researchers and professionals in drug development and chemical synthesis.

## Molecular Structure and Physicochemical Properties

**2-Cyano-3-nitropyridine**, with the chemical formula  $C_6H_3N_3O_2$ , is a crystalline solid that typically appears as a brown to yellow powder.<sup>[1]</sup> The core of the molecule is a pyridine ring, which is substituted at the 2-position with a cyano ( $-C\equiv N$ ) group and at the 3-position with a nitro ( $-NO_2$ ) group.<sup>[3]</sup>

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>3</sub> N <sub>3</sub> O <sub>2</sub>	[3][4]
Molecular Weight	149.11 g/mol	[3][4]
CAS Number	51315-07-2	[1][4][5]
Appearance	Brown to yellow solid	[1]
IUPAC Name	3-nitropyridine-2-carbonitrile	[3]
Synonyms	3-nitropicolinonitrile, 3-Nitro-2-pyridinecarbonitrile	[3][6]

The presence of the strongly electron-withdrawing cyano and nitro groups significantly influences the electron density of the pyridine ring.[2] This electronic characteristic is the primary determinant of the molecule's reactivity and is a key feature to consider in synthetic planning.

Caption: Chemical structure of **2-Cyano-3-nitropyridine**.

## Synthesis of 2-Cyano-3-nitropyridine

The synthesis of **2-Cyano-3-nitropyridine** can be achieved through various methods. A common laboratory-scale synthesis involves the cyanation of a suitable pyridine precursor.

## Experimental Protocol: Cyanation of 2-Bromo-3-nitropyridine

This protocol describes a common method for the synthesis of **2-Cyano-3-nitropyridine** from 2-Bromo-3-nitropyridine and copper(I) cyanide.[5]

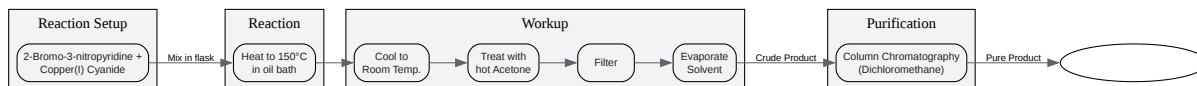
Materials:

- 2-Bromo-3-nitropyridine
- Copper(I) cyanide

- Acetone
- Dichloromethane
- 50 mL round-bottom flask
- Oil bath
- Heating mantle
- Filtration apparatus
- Rotary evaporator
- Column chromatography setup (silica gel)

Procedure:

- Combine 2-Bromo-3-nitropyridine (e.g., 0.500 g, 2.46 mmol) and copper(I) cyanide (e.g., 0.450 g, 5.02 mmol) in a 50 mL round-bottom flask.[\[5\]](#)
- Slowly heat the flask in an oil bath.[\[5\]](#)
- Continue heating until the temperature reaches 150 °C. The reaction mixture will begin to turn black.[\[5\]](#) This typically takes around 2 hours.[\[5\]](#)
- After the reaction is complete, allow the mixture to cool to room temperature.
- Treat the solid residue with hot acetone (e.g., 100 mL) and filter the mixture.[\[5\]](#)
- Evaporate the solvent from the filtrate under reduced pressure to yield the crude product as a dark brown solid.[\[5\]](#)
- Purify the crude product by column chromatography on silica gel, eluting with 100% dichloromethane, to obtain **2-Cyano-3-nitropyridine** as a white powder.[\[5\]](#) A typical yield for this reaction is around 68%.[\[5\]](#)



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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)